Methyl Vanillate-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Methyl vanillate-d3*
CAS No.:	*1394230-40-0*
Cat. No.:	*B1148041*

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CAS Number: 1394230-40-0

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **Methyl vanillate-d3**. This deuterated analog of methyl vanillate is a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.

Physicochemical Properties

Methyl vanillate-d3 shares nearly identical physicochemical properties with its non-deuterated counterpart, methyl vanillate. The primary difference is its increased molecular weight due to the presence of three deuterium atoms in the methyl group.

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Property	Value	Reference
Molecular Formula	$C_9H_7D_3O_4$	[1]
Molecular Weight	185.20 g/mol	Calculated
Appearance	Light yellow solid	[2]
Melting Point	64-67 °C	[3]
Boiling Point	285-287 °C	[3]
Solubility	Soluble in chloroform and methanol.	[3]
Purity	≥95%	[1]
Unlabeled CAS Number	3943-74-6	[1]

Synthesis

A common method for the synthesis of deuterated aromatic methyl ethers involves the reaction of a corresponding phenol with a deuterated methylating agent. The following protocol is adapted from the synthesis of [d_3]vanillin.[4]

Experimental Protocol: Synthesis of **Methyl Vanillate-d3**

Materials:

- Protocatechuic acid methyl ester (Methyl 3,4-dihydroxybenzoate)
- [d_3]Methyl iodide
- Potassium carbonate (K_2CO_3)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated NaCl solution)

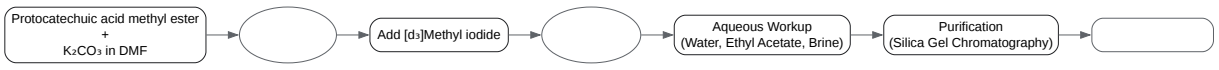
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- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- To a solution of protocatechuic acid methyl ester (1 equivalent) in anhydrous DMF, add potassium carbonate (2 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add [d_3]methyl iodide (1.1 equivalents) dropwise to the reaction mixture.
- Stir the reaction at room temperature overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure **Methyl vanillate-d3**.

Logical Workflow for the Synthesis of **Methyl Vanillate-d3**



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Caption: Synthesis workflow for **Methyl vanillate-d3**.

Applications in Research and Drug Development

Deuterated compounds like **Methyl vanillate-d3** are invaluable tools in mass spectrometry-based bioanalytical assays.[5] They are primarily used as internal standards for the accurate quantification of the corresponding non-deuterated analyte in complex biological matrices such as plasma, urine, and tissue homogenates.[6]

The key advantages of using a deuterated internal standard include:

- Similar Chemical and Physical Properties: Ensures co-elution with the analyte during chromatographic separation and similar behavior during sample preparation.
- Correction for Matrix Effects: Compensates for ion suppression or enhancement in the mass spectrometer, leading to more accurate and precise quantification.[5]
- Improved Method Robustness: Minimizes variability introduced during sample handling and analysis.[6]

Experimental Protocol: Quantification of Methyl Vanillate in Plasma using **Methyl Vanillate-d3** as an Internal Standard by LC-MS/MS

This protocol provides a general framework for the quantification of methyl vanillate in plasma. Optimization of specific parameters will be required for individual instruments and applications.

Materials:

- Human plasma (or other biological matrix)
- Methyl vanillate (analyte) standard solutions
- **Methyl vanillate-d3** (internal standard) working solution
- Acetonitrile (ACN)
- Formic acid

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- Ultrapure water
- LC-MS/MS system

Procedure:

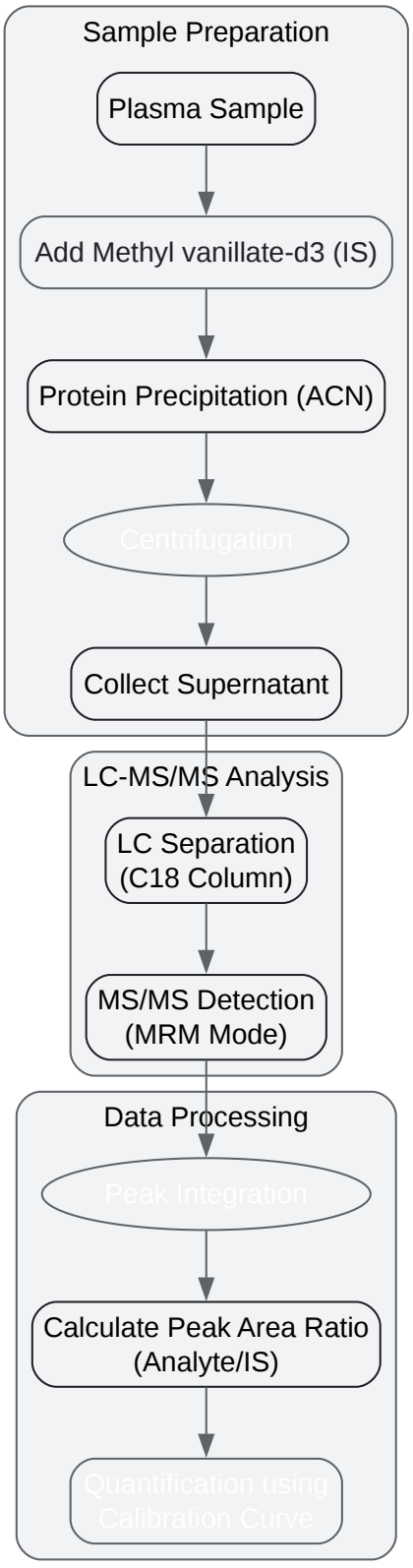
- Sample Preparation (Protein Precipitation):
  - To 100 µL of plasma sample (blank, calibration standard, quality control, or unknown), add 25 µL of the **Methyl vanillate-d3** internal standard working solution.
  - Add 300 µL of cold acetonitrile containing 0.1% formic acid to precipitate plasma proteins.
  - Vortex the mixture for 1 minute.
  - Centrifuge the samples at 10,000 rpm for 10 minutes.
  - Transfer the supernatant to a clean tube for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Liquid Chromatography (LC):
    - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
    - Mobile Phase A: 0.1% Formic acid in water
    - Mobile Phase B: 0.1% Formic acid in acetonitrile
    - Gradient: A suitable gradient to achieve separation of methyl vanillate from matrix components.
    - Flow Rate: 0.4 mL/min
    - Injection Volume: 5 µL
  - Mass Spectrometry (MS/MS):

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    - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode (to be optimized).
    - Detection Mode: Multiple Reaction Monitoring (MRM).
    - MRM Transitions:
        - Methyl vanillate: Precursor ion (e.g., $[M+H]^+$ or $[M-H]^-$) → Product ion
        - **Methyl vanillate-d3**: Precursor ion (e.g., $[M+H]^+$ or $[M-H]^-$) → Product ion
    - Optimize collision energy and other MS parameters for maximum signal intensity.
- Data Analysis:
    - Construct a calibration curve by plotting the peak area ratio of methyl vanillate to **Methyl vanillate-d3** against the concentration of the calibration standards.
    - Determine the concentration of methyl vanillate in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow for Bioanalytical Quantification

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Caption: Bioanalytical workflow using an internal standard.

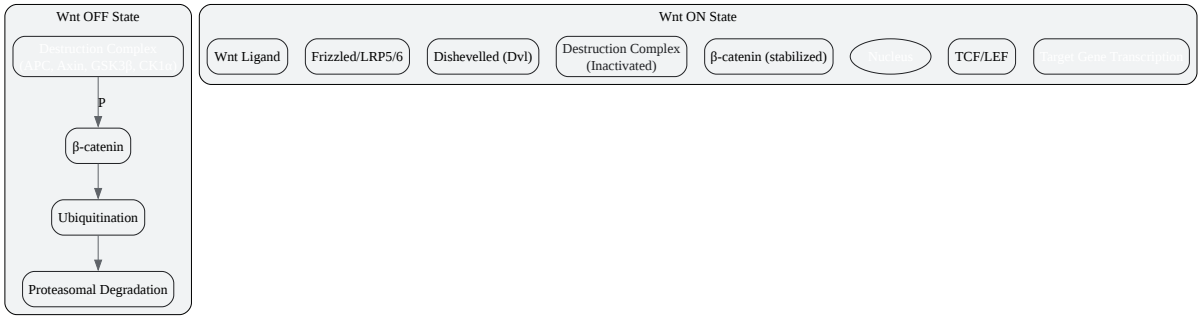
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Biological Context: Signaling Pathways of Methyl Vanillate

While **Methyl vanillate-d3** is primarily used as an analytical standard, its non-deuterated form, methyl vanillate, has been shown to modulate specific signaling pathways. Understanding these pathways provides a biological context for studies involving this compound.

Wnt/β-catenin Signaling Pathway

Methyl vanillate is an activator of the Wnt/β-catenin signaling pathway.[7][8] This pathway is crucial for embryonic development, tissue homeostasis, and stem cell regulation.[9] In the "off" state, β-catenin is phosphorylated by a destruction complex, leading to its ubiquitination and proteasomal degradation.[10] Wnt ligands bind to Frizzled and LRP5/6 co-receptors, leading to the inhibition of the destruction complex.[10][11] This allows β-catenin to accumulate in the cytoplasm and translocate to the nucleus, where it acts as a transcriptional co-activator for target genes.[9]



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Caption: Overview of the TRPV1 signaling pathway.

Safety Information

The safety information for **Methyl vanillate-d3** is expected to be similar to that of methyl vanillate. Always refer to the latest Safety Data Sheet (SDS) provided by the supplier before handling the compound.

General Precautions:

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. [2][12]* Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [12]* First Aid:
    - Skin Contact: Wash off immediately with plenty of water. [2] * Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. [2] * Inhalation: Move to fresh air. [2] * Ingestion: Clean mouth with water and drink plenty of water afterwards. [2] This technical guide provides a comprehensive overview of **Methyl vanillate-d3** for research and development purposes. By understanding its properties, synthesis, applications, and the biological context of its non-deuterated form, researchers can effectively utilize this valuable tool in their studies.

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